

Application Notes and Protocols for Preparing CP-316819 Stock Solution in DMSO

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Compound of Interest

Compound Name: CP-316819

Cat. No.: B7826027

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the preparation, storage, and handling of a stock solution of **CP-316819** in Dimethyl Sulfoxide (DMSO). **CP-316819** is a selective inhibitor of glycogen phosphorylase, a key enzyme in glycogen metabolism.

Physicochemical Properties

A summary of the key quantitative data for **CP-316819** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	415.87 g/mol	[1]
Formula	C ₂₁ H ₂₂ ClN ₃ O ₄	[1]
Purity	≥98%	[1]
CAS Number	186392-43-8	
Solubility in DMSO	Soluble to 100 mM	
IC ₅₀ (huSMGPa)	0.017 μM	
IC ₅₀ (huLGPa)	0.034 μM	

huSMGPa: human skeletal muscle glycogen phosphorylase a huLGPa: human liver glycogen phosphorylase a

Experimental Protocols

Materials

- **CP-316819** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **CP-316819** in DMSO.

- **Preparation:** Ensure a clean and sterile working area. Allow the **CP-316819** powder and DMSO to equilibrate to room temperature before use.
- **Weighing:** Accurately weigh out 4.16 mg of **CP-316819** powder and transfer it to a sterile microcentrifuge tube.
- **Dissolving:** Add 1 mL of anhydrous DMSO to the tube containing the **CP-316819** powder.
- **Mixing:** Close the tube tightly and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** For convenience and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

- Storage: Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Stock Solution Dilution Calculator

To prepare stock solutions with different concentrations, use the following formula:

$$\text{Volume of DMSO (mL)} = [\text{Mass of CP-316819 (mg)} / 415.87 \text{ (g/mol)}] / [\text{Desired Concentration (mM)} / 1000]$$

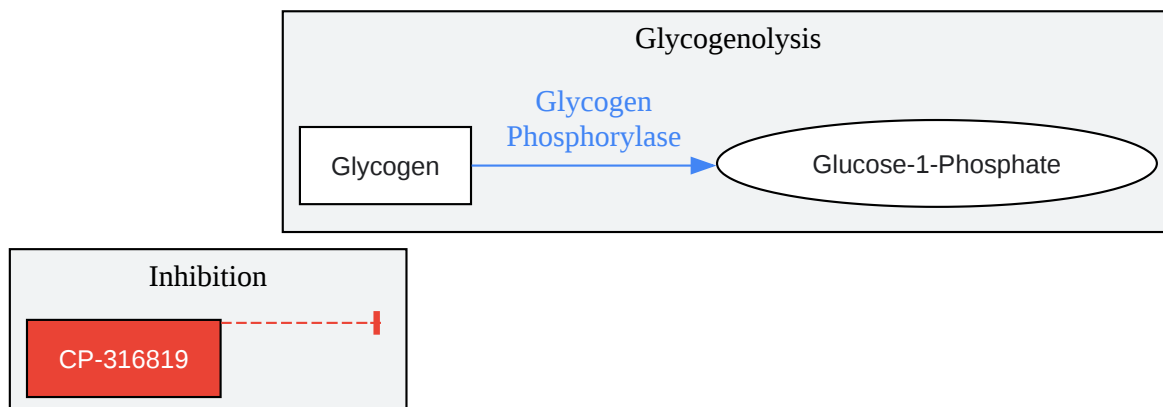
The following table provides quick reference volumes for preparing common stock solution concentrations:

Desired Concentration	Mass of CP-316819 for 1 mL of Stock Solution
1 mM	0.42 mg
5 mM	2.08 mg
10 mM	4.16 mg
50 mM	20.80 mg

Signaling Pathway and Experimental Workflow

Mechanism of Action of CP-316819

CP-316819 is a selective inhibitor of glycogen phosphorylase. This enzyme catalyzes the rate-limiting step in glycogenolysis, the breakdown of glycogen into glucose-1-phosphate. By inhibiting this enzyme, **CP-316819** prevents the mobilization of glucose from glycogen stores. This mechanism is of interest in various research areas, including the study of metabolic diseases like type 2 diabetes and neurological conditions where brain glycogen metabolism plays a role.

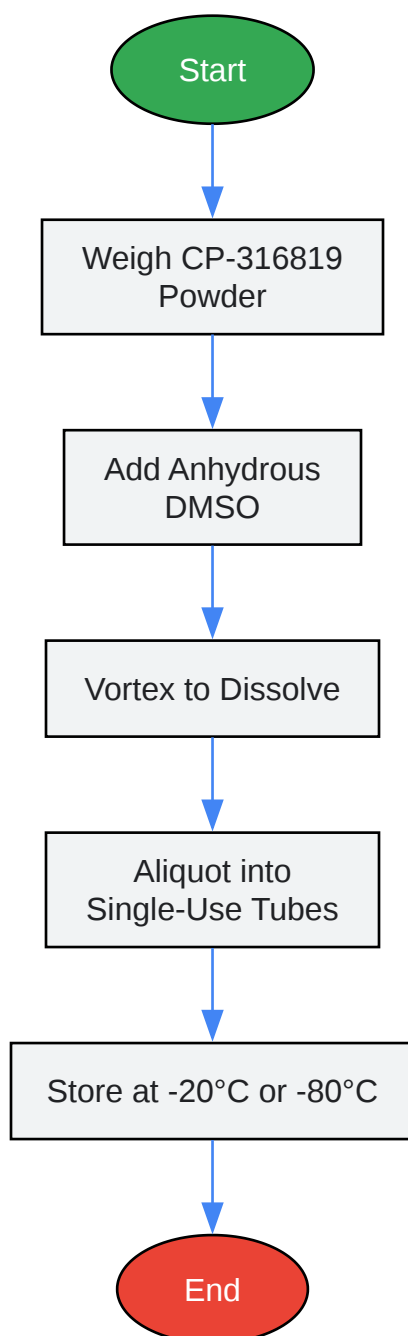


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Caption: Mechanism of **CP-316819** action.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing the **CP-316819** stock solution.



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Caption: Workflow for **CP-316819** stock solution preparation.

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References

- 1. rndsystems.com [rndsystems.com]
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